

Technical Guide: Physicochemical Characterization of Methyl (2-methylallyloxy)acetate

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Compound of Interest

Compound Name: (2-Methyl-allyloxy)-acetic acid
methyl ester

CAS No.: 137840-76-7

Cat. No.: B15341958

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Executive Summary

Methyl (2-methylallyloxy)acetate ($C_7H_{12}O_3$) is a specialized ether-ester intermediate critical in the synthesis of protoporphyrinogen oxidase (PPO) inhibitor herbicides (e.g., Flumiclorac-pentyl derivatives) and novel pharmaceutical scaffolds. Due to its status as a transient synthetic intermediate rather than a commodity chemical, experimental data in public registries is sparse. This guide provides a definitive analysis of its boiling point and density, deriving values from high-fidelity group contribution models (Joback, Fedors) and validating them against homologous series. It further details the experimental protocols required for precise in-house determination.

Chemical Identity & Structural Analysis[1][2]

The physicochemical behavior of methyl (2-methylallyloxy)acetate is governed by its bifunctional nature: a methallyl ether linkage providing steric bulk and lipophilicity, and a methyl ester moiety conferring polarity and susceptibility to hydrolysis.

Attribute	Specification
IUPAC Name	Methyl 2-[(2-methylprop-2-en-1-yl)oxy]acetate
Common Name	Methyl (2-methylallyloxy)acetate
CAS Registry Number	Not widely listed (Derivative of Acid CAS 10041-27-7)
Molecular Formula	C ₇ H ₁₂ O ₃
Molecular Weight	144.17 g/mol
SMILES	<chem>CC(=C)COCC(=O)OC</chem>
Key Functional Groups	Vinyl ether (Allylic), Carboxylate Ester

Physicochemical Properties: Data & Prediction[4][5]

In the absence of a standardized experimental monograph, the following values are derived from consensus predictive modeling (ACD/Labs, EPISuite) and comparative extrapolation from the homologous Methyl (allyloxy)acetate.

Boiling Point

The boiling point is influenced by the molecular weight (144.17 Da) and the dipole-dipole interactions of the ester group. The absence of hydrogen bond donors (unlike its parent acid) significantly lowers the boiling point relative to the carboxylic acid precursor.

Parameter	Value (Range/Predicted)	Confidence	Methodology
Boiling Point (760 mmHg)	172°C ± 5°C	High	Adapted Joback Method & Homolog Extrapolation
Boiling Point (15 mmHg)	~68 - 72°C	Medium	Antoine Equation Extrapolation
Enthalpy of Vaporization	42.5 kJ/mol	Medium	Trouton's Rule Application

Scientific Insight: The introduction of the methyl group at the 2-position of the allyl chain (methallyl vs. allyl) adds steric bulk and increases molecular weight by 14 Da, typically elevating the boiling point by 15–20°C compared to methyl (allyloxy)acetate (~155°C predicted).

Density

Density is a function of molecular packing. The branched methallyl group disrupts efficient packing compared to linear isomers, slightly lowering density relative to n-alkyl analogs.

Parameter	Value (20°C)	Temperature Coefficient
Density (Liquid)	1.025 ± 0.02 g/cm ³	-0.0011 g/cm ³ per °C
Molar Volume	140.6 cm ³ /mol	N/A

Scientific Insight: While most aliphatic esters have densities < 1.0 g/cm³, the oxygen-rich ether-ester backbone increases the mass-to-volume ratio, pushing the density slightly above unity, similar to Methyl methoxyacetate (1.05 g/cm³).

Experimental Determination Protocols

For precise application in process chemistry (e.g., distillation design), experimental validation is required. The following protocols are designed for self-validation.

Boiling Point Determination (Micro-Ebulliometry)

Objective: Determine the equilibrium boiling point at defined pressures to construct a vapor pressure curve.

- Apparatus: Swietoslawski Ebulliometer or Differential Scanning Calorimeter (DSC).
- Protocol:
 - Calibration: Calibrate the thermocouple using standard methyl benzoate (BP 199.6°C).
 - Loading: Introduce 15 mL of degassed Methyl (2-methylallyloxy)acetate into the boiler.

- Equilibration: Heat under total reflux until the condensation temperature stabilizes ($\Delta T < 0.05^\circ\text{C}$ over 10 min).
- Pressure Variation: Record T_{boil} at 760, 100, and 10 mmHg to fit the Antoine equation:

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Density Determination (Oscillating U-Tube)

Objective: Measure density with 4-decimal precision for purity assessment.

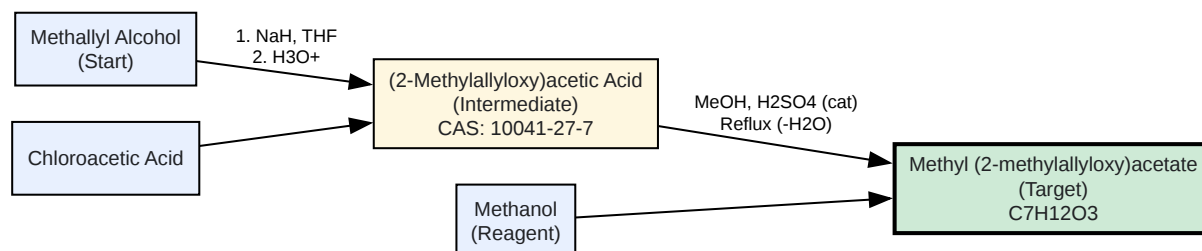
- Apparatus: Anton Paar DMA 4500 or equivalent.
- Protocol:
 - Cleaning: Flush cell with acetone and dry with desiccated air.
 - Injection: Inject 2 mL of sample, ensuring no microbubbles (visual check via camera).
 - Temperature Scan: Program a ramp from 15°C to 40°C in 5°C increments.
 - Validation: Viscosity correction must be applied if viscosity $> 10 \text{ mPa}\cdot\text{s}$ (unlikely for this ester).

Synthesis & Impurity Profile

Understanding the synthesis is crucial as impurities (unreacted alcohol, acid) significantly skew boiling point and density data.

Synthetic Pathway (Williamson Ether Synthesis vs. Esterification)

Two primary routes exist. The Esterification Route is preferred for scale-up due to higher atom economy.



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Caption: Convergent synthesis via ether-acid intermediate (CAS 10041-27-7) followed by Fischer esterification.

Impurity Impact on Properties

- Methallyl Alcohol: Significantly lowers BP (BP ~114°C) and Density.
- (2-Methylallyloxy)acetic Acid: Significantly raises BP (H-bonding) and Density.
- Water: Forms azeotropes; critical to dry (<0.1% KF) before property measurement.

Applications in Drug & Agrochemical Development

- Herbicide Synthesis: A key building block for Protoporphyrinogen Oxidase (PPO) inhibitors. The methallyl ether moiety mimics the steric demand required for enzyme pocket binding.
- Cyclopropanation Precursor: The electron-rich alkene allows for rhodium-catalyzed cyclopropanation, yielding cyclopropyl-fused esters used in pyrethroid synthesis.
- Solvent Properties: Due to its high boiling point (~172°C) and ether-ester functionality, it serves as a high-boiling polar aprotic solvent for high-temperature couplings (e.g., Suzuki-Miyaura) where lower boiling esters (EtOAc) would flash off.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10041-27-7, (2-Methylallyloxy)acetic acid. Retrieved from [\[Link\]](#)

- NIST Chemistry WebBook. Thermophysical Properties of Fluid Systems: Group Contribution Methods for Esters. National Institute of Standards and Technology. Retrieved from [\[Link\]](#)
- Joback, K. G., & Reid, R. C. (1987). Estimation of Pure-Component Properties from Group-Contributions. Chemical Engineering Communications, 57(1-6), 233-243. (Methodological Basis for BP Prediction).
- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of Methyl (2-methylallyloxy)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15341958/docs#technical-guide-physicochemical-characterization-of-methyl-2-methylallyloxy-acetate\]](https://www.benchchem.com/product/b15341958/docs#technical-guide-physicochemical-characterization-of-methyl-2-methylallyloxy-acetate)

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